

Essential Procedures for the Safe Disposal of STL127705

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Compound of Interest

Compound Name: STL127705

Cat. No.: B15603746

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For Immediate Implementation by Laboratory Professionals

This guide provides comprehensive, step-by-step procedures for the proper disposal of **STL127705**, a potent Ku 70/80 heterodimer protein inhibitor. Given its antiproliferative and anticancer properties, **STL127705** should be handled as a potentially hazardous cytotoxic compound.^{[1][2]} Adherence to the following protocols is crucial for ensuring personnel safety and environmental protection.

Disclaimer: A specific Safety Data Sheet (SDS) with official disposal instructions for **STL127705** is not publicly available. The following procedures are based on best practices for the disposal of cytotoxic and kinase inhibitor compounds in a research setting.^{[3][4][5]} Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and regulatory requirements.

Key Chemical and Safety Data for STL127705

For easy reference, the following table summarizes essential information for **STL127705**.

Property	Value	Source
CAS Number	1326852-06-5	[6][7]
Molecular Formula	C22H20FN5O4	[7]
Molecular Weight	437.42 g/mol	
Appearance	Solid powder	[7]
Solubility	Insoluble in water; < 1 mg/mL in DMSO	[2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[2]
Biological Activity	Potent Ku 70/80 heterodimer protein inhibitor with an IC50 of 3.5 µM; exhibits antiproliferative and anticancer activity by inducing apoptosis.	[2][8]

Step-by-Step Disposal Protocol for STL127705

The following protocol details the necessary steps for the safe disposal of **STL127705** and any contaminated materials.

1. Personal Protective Equipment (PPE): Before handling any waste, ensure appropriate PPE is worn, including a lab coat, safety goggles, and chemical-resistant gloves.[9]
2. Waste Segregation: All materials that have come into contact with **STL127705** must be treated as hazardous waste and segregated at the point of generation.[10][11] This includes:
 - Unused or expired **STL127705** powder.
 - Solutions containing **STL127705**.
 - Contaminated consumables (e.g., pipette tips, tubes, vials, flasks).
 - Contaminated PPE (e.g., gloves, disposable lab coats).

- Solvents and reagents used for rinsing contaminated glassware.

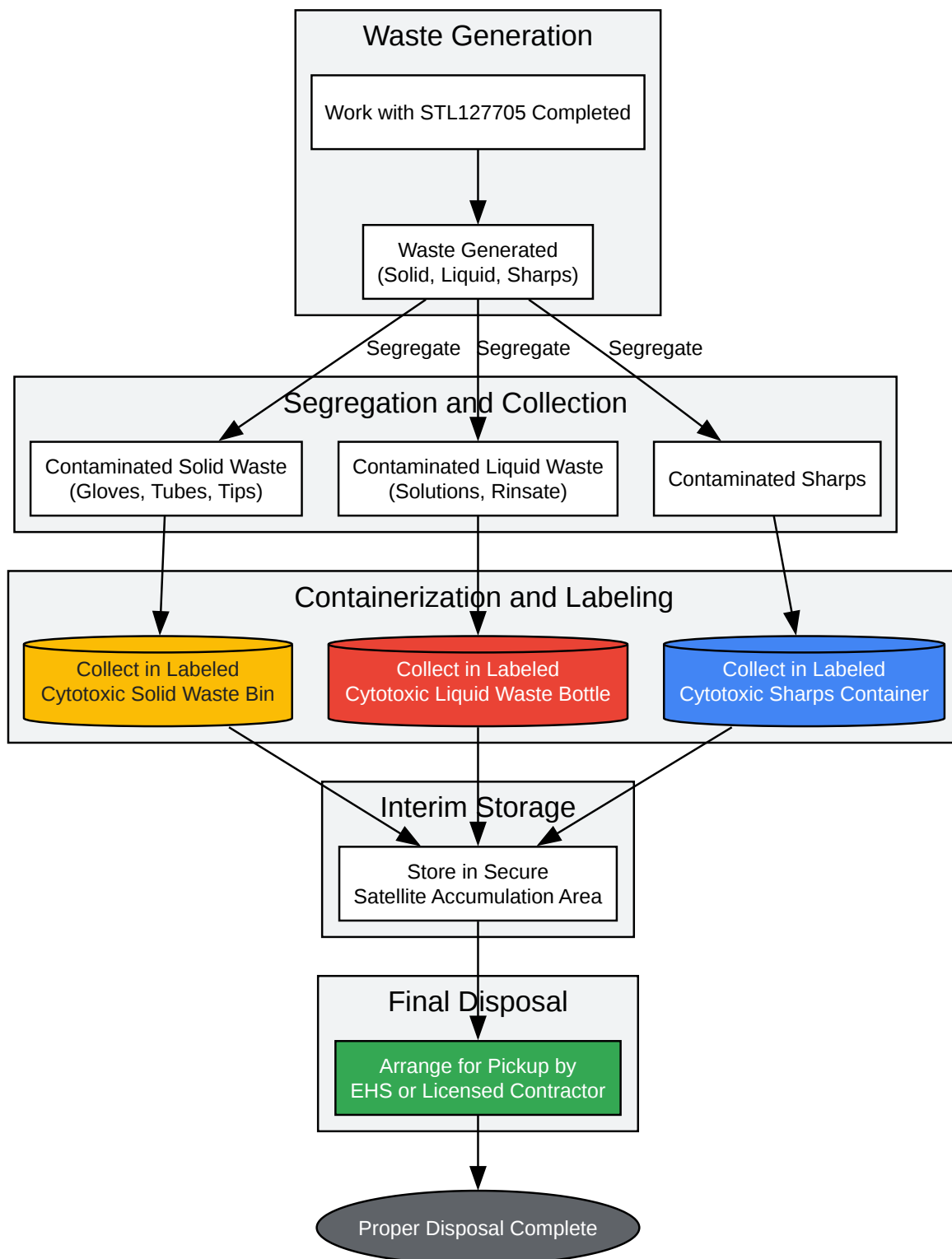
3. Waste Containerization:

- Solid Waste: Collect all contaminated solid materials in a designated, leak-proof, and puncture-resistant hazardous waste container. The container should be clearly labeled for cytotoxic waste.[\[11\]](#)
 - Liquid Waste: Collect all solutions containing **STL127705** in a separate, leak-proof, and chemically compatible hazardous waste container. Do not mix with other solvent waste streams unless permitted by your institution's EHS guidelines.[\[10\]](#)
 - Sharps: Any contaminated sharps (e.g., needles, broken glass) must be disposed of in a designated sharps container for cytotoxic waste.[\[11\]](#)
4. Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste" and "Cytotoxic." The full chemical name, "**STL127705**," should also be clearly visible.[\[10\]](#)
5. Storage: Store sealed hazardous waste containers in a designated and secure satellite accumulation area within the laboratory. This area should be away from general lab traffic and ideally have secondary containment.[\[10\]](#)
6. Final Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal contractor. Under no circumstances should **STL127705** or its contaminated materials be disposed of in regular trash or down the drain.[\[4\]](#)

Workflow for Proper Disposal of STL127705

The following diagram illustrates the decision-making process and workflow for the proper disposal of waste generated from work with **STL127705**.

Workflow for the Disposal of STL127705 Waste

[Click to download full resolution via product page](#)Caption: Workflow for the proper segregation and disposal of **STL127705** waste.

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